

4-Methylthiazole-5-carboxaldehyde: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 4-Methylthiazole-5-carboxaldehyde

Cat. No.: B1296927

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **4-Methylthiazole-5-carboxaldehyde** (CAS No. 82294-70-0). The information is compiled and presented to meet the needs of laboratory personnel and professionals in drug development, ensuring safe handling and use of this compound.

Chemical Identification and Properties

4-Methylthiazole-5-carboxaldehyde is a heterocyclic organic compound with the molecular formula C₅H₅NOS.^[1] It is commonly used as a pharmaceutical intermediate and in various scientific research applications.^{[2][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	127.16 g/mol	[1]
Appearance	Light yellow crystal	[3]
Melting Point	74-78 °C (lit.)	[2] [4]
Boiling Point	118 °C / 21 mmHg (lit.)	[2] [4] [5]
Solubility	Slightly soluble in water.	[2] [4] [6]
Density	1.27 g/cm³	[3] [4]
Flash Point	91.8 °C	[4]
Vapor Pressure	0.0747 mmHg at 25°C	[4]

Hazard Identification and GHS Classification

The primary hazard associated with **4-Methylthiazole-5-carboxaldehyde** is its potential to cause serious eye damage.[\[1\]](#)[\[5\]](#)[\[7\]](#) It is also classified as a skin irritant.[\[7\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	GHS05	Danger
Skin Corrosion/Irritation	Category 2	Causes skin irritation	-	Danger

Safe Handling and Storage Protocols

Proper handling and storage procedures are crucial to minimize the risks associated with **4-Methylthiazole-5-carboxaldehyde**.

Personal Protective Equipment (PPE)

A comprehensive assessment of workplace hazards should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5]
- Skin Protection: Wear protective gloves (e.g., Solvex, neoprene, viton, butyl, buna, natural latex) and impervious clothing to prevent skin contact.[5][8]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., N95 dust mask in the US).[5]

Handling

- Handle in a well-ventilated area to avoid inhalation of dust or vapors.[5][8]
- Avoid contact with skin, eyes, and clothing.[7]
- Do not ingest or inhale.[7]
- Use non-sparking tools and take precautionary measures against static discharge.[9]
- Wash hands thoroughly after handling.[8]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][7][8]
- Keep in a dark place, sealed in dry conditions at room temperature.[3][4]
- Store under an inert atmosphere to maintain product quality.[7]
- Incompatible materials include strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[7][9]

Emergency and First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	<p>Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.</p> <p>Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.</p>	[5][8]
Skin Contact	<p>Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.</p>	[5][7][8]
Eye Contact	<p>Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.</p>	[5][7][10]
Ingestion	<p>Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.</p>	[5]

Fire and Explosion Hazard Data

While not highly flammable, **4-Methylthiazole-5-carboxaldehyde** is a combustible solid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water fog.[5][8][11]
- Specific Hazards: Hazardous combustion products include nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and sulfur oxides.[9]
- Fire-Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode and full protective gear. [5][8][9]

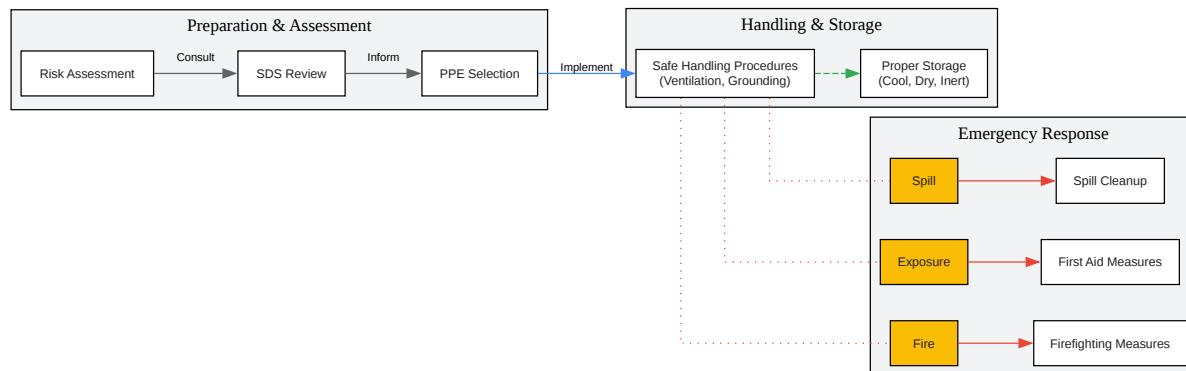
Toxicological Information and Experimental Protocols

Detailed toxicological data for **4-Methylthiazole-5-carboxaldehyde** is limited in publicly available literature. Most safety data sheets indicate that no data is available for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, and specific target organ toxicity.[5]

Due to the absence of cited toxicological studies in the provided search results, no experimental protocols can be detailed. Researchers are advised to handle this compound with the caution appropriate for a chemical with an incomplete toxicological profile.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **4-Methylthiazole-5-carboxaldehyde**, from initial assessment to emergency response.

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Caption: Logical workflow for the safe handling of **4-Methylthiazole-5-carboxaldehyde**.

This guide is intended to provide a comprehensive overview of the safety and handling of **4-Methylthiazole-5-carboxaldehyde** for a technical audience. It is essential to consult the specific Safety Data Sheet provided by the supplier and to conduct a thorough risk assessment before handling this chemical.

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